

Application Notes and Protocols for Fenbuconazole Residue Analysis in Soil and Water

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Compound of Interest

Compound Name: *Fenbuconazole*

Cat. No.: *B054123*

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These comprehensive application notes provide detailed protocols for the quantitative analysis of **fenbuconazole** residues in soil and water samples. The methodologies are designed for researchers, scientists, and professionals in drug development and environmental monitoring, ensuring accurate and reliable results. The protocols are based on established analytical techniques, primarily utilizing QuEChERS for soil samples and Solid-Phase Extraction (SPE) for water samples, followed by analysis with Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Analysis of Fenbuconazole Residue in Soil Samples

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted and efficient technique for extracting pesticide residues from complex matrices like soil.^{[1][2]} This protocol outlines a modified QuEChERS procedure for the determination of **fenbuconazole**.

Experimental Protocol: QuEChERS Method for Soil

1.1. Sample Preparation and Homogenization:

- Collect surface soil samples from a depth of 15-20 cm.^[3]
- Air-dry the collected samples at room temperature for 24 hours.^[3]

- Grind the dried soil and sieve it through a 1 mm mesh to remove larger particles like rocks and roots.[3]
- Store the prepared soil samples in sealed bags at 4°C until analysis.[3]

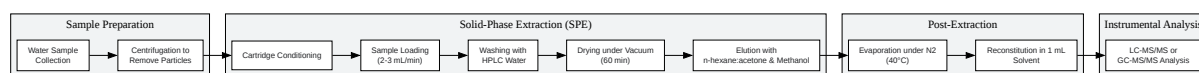
1.2. Extraction:

- Weigh 5 g of the homogenized soil sample into a 50 mL centrifuge tube.[3]
- To hydrate the soil, add 5 mL of deionized water to the tube.[3]
- Add 10 mL of acetonitrile (ACN) with 1% acetic acid.[3]
- Add an appropriate amount of **fenbuconazole** standard solution for spiking if conducting recovery studies.
- Add the QuEChERS extraction salts (e.g., 1 g of sodium chloride, 0.5 g of sodium citrate dibasic sesquihydrate, and 1 g of sodium citrate tribasic dihydrate).[3]
- Cap the tube tightly and shake vigorously for 1 minute, followed by sonication for 10 minutes.[3]
- Centrifuge the tube at 4000 rpm for 10 minutes.[3]

1.3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 9 mL of the supernatant (acetonitrile layer) to a 15 mL centrifuge tube.[3]
- Add 300 mg of primary secondary amine (PSA) and 900 mg of anhydrous magnesium sulfate (MgSO_4) for cleanup.[3]
- Vortex the tube for 1 minute to ensure thorough mixing.
- Centrifuge at 6000 rpm for 5 minutes.[4]
- The resulting supernatant is ready for GC-MS/MS or LC-MS/MS analysis.

Workflow for Fenbuconazole Analysis in Soil



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